

Personal protective equipment for handling Cyclohexyl methyl sulfide

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Compound of Interest

Compound Name: Cyclohexyl methyl sulfide

Cat. No.: B1594846

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Essential Safety and Handling Guide for Cyclohexyl Methyl Sulfide

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **Cyclohexyl methyl sulfide**, including detailed operational and disposal plans to foster a secure research environment.

Physical and Chemical Properties

A summary of the key quantitative data for **Cyclohexyl methyl sulfide** is presented below for easy reference.

Property	Value
CAS Number	7133-37-1
Molecular Formula	C7H14S
Molecular Weight	130.25 g/mol
Appearance	Colorless liquid
Odor	Unpleasant
Boiling Point	89 - 90 °C / 192.2 - 194 °F
Flash Point	61 °C / 141.8 °F
Melting Point	-80 °C / -112 °F
Water Solubility	173.5 mg/L @ 25 °C (estimated)

Hazard Identification and Personal Protective Equipment (PPE)

Cyclohexyl methyl sulfide is classified as a combustible liquid.^{[1][2]} It is crucial to handle this chemical with appropriate personal protective equipment to prevent exposure.

Required Personal Protective Equipment:

- **Eye Protection:** Wear chemical safety goggles or glasses that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.^[1] A face shield may be necessary for situations with a higher risk of splashing.
- **Hand Protection:** Chemical-resistant gloves, such as nitrile or neoprene, should be worn to prevent skin contact.
- **Skin and Body Protection:** Wear a lab coat or other protective clothing to prevent skin exposure.^[1] For larger-scale operations, consider more extensive protective clothing and boots.

- Respiratory Protection: Use in a well-ventilated area. If vapors or aerosols are likely to be generated, a vapor respirator may be required.

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational protocol is essential for the safe handling of **Cyclohexyl methyl sulfide**.

1. Preparation:

- Ensure the work area is well-ventilated, preferably within a chemical fume hood.[3]
- Locate and verify the functionality of the nearest safety shower and eyewash station.[3]
- Assemble all necessary equipment and reagents before starting the experiment.
- Remove all potential ignition sources from the handling area, as the substance is a combustible liquid.[1][2][3]

2. Handling:

- Wear the appropriate PPE as detailed above.[1]
- Avoid direct contact with skin, eyes, and clothing.[1]
- Avoid inhalation of vapors.[1]
- Use spark-proof tools and explosion-proof equipment when handling larger quantities.[3]
- Keep the container tightly closed when not in use.[1]

3. Storage:

- Store in a cool, dry, and well-ventilated place.[1]
- Keep containers tightly closed.[1]
- Store away from heat, sparks, open flames, and other ignition sources.[1]

Emergency and Disposal Plan

Spill Response:

- Evacuate: Immediately evacuate non-essential personnel from the spill area.
- Ventilate: Increase ventilation to the area.

- Contain: Use an inert absorbent material like sand or earth to contain the spill.[3]
- Clean-up: Carefully collect the absorbed material into a suitable, labeled container for disposal.[1] Use spark-proof tools for collection.[3]
- Decontaminate: Clean the spill area thoroughly with an appropriate solvent.

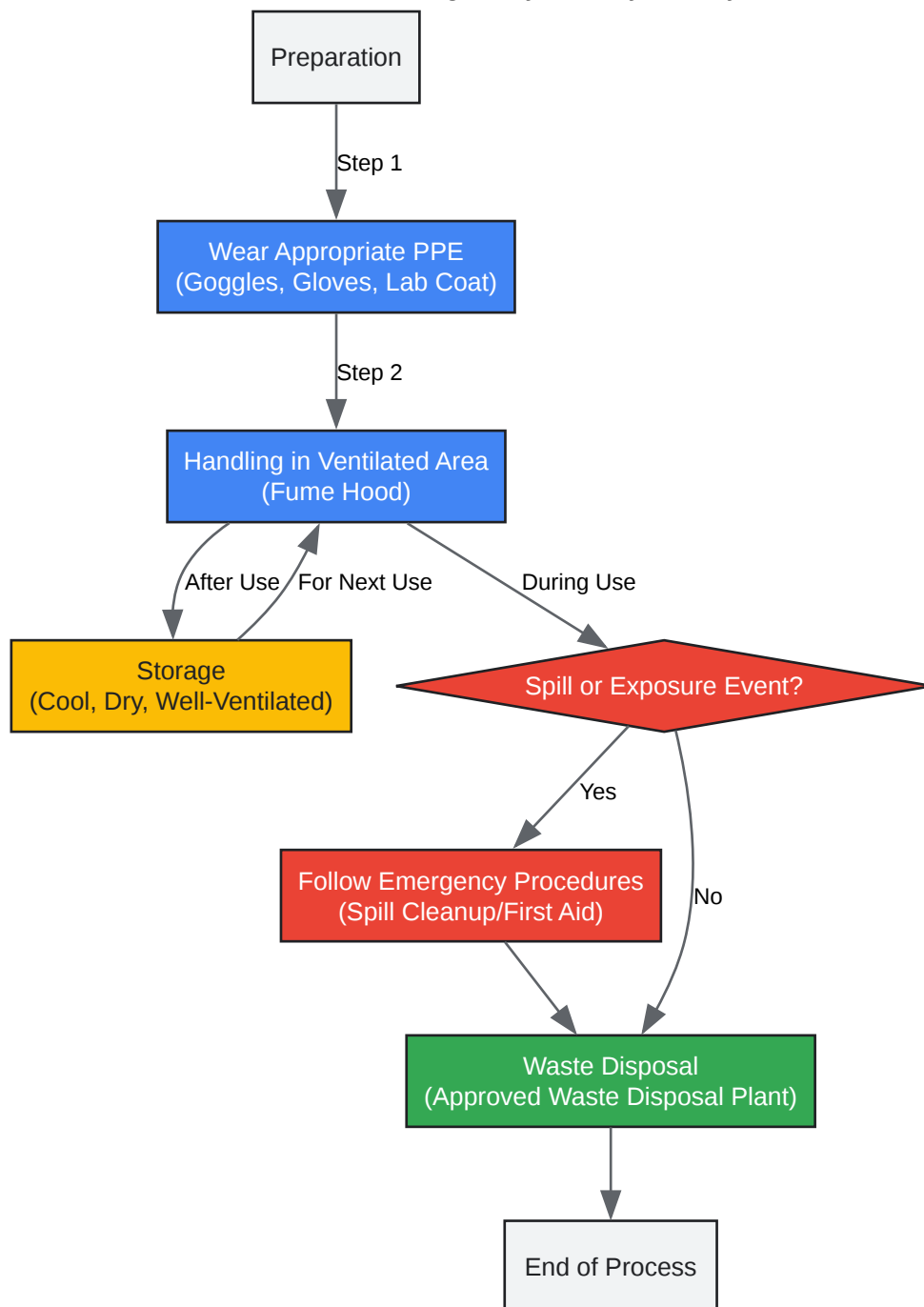
First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Get medical attention.[1]
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. If symptoms occur, seek medical attention.[1]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Get medical attention if symptoms occur.[1]
- Ingestion: Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterward. Seek immediate medical attention.[1]

Disposal Plan:

- Dispose of contents and container to an approved waste disposal plant.[1]
- Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste and consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[2] Do not empty into drains.[1]

Workflow for Safe Handling of Cyclohexyl Methyl Sulfide

[Click to download full resolution via product page](#)Caption: Safe Handling Workflow for **Cyclohexyl Methyl Sulfide**.

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